

# 4(15),11-Oppositadien-1-ol: A Sesquiterpenoid Signal in Ecological Interactions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4(15),11-Oppositadien-1-ol

Cat. No.: B1159698

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

## Abstract

**4(15),11-Oppositadien-1-ol** is a naturally occurring sesquiterpenoid alcohol found in a variety of plant species. As a volatile organic compound, it plays a crucial role in mediating chemical communication within ecosystems. This technical guide provides a comprehensive overview of the current knowledge surrounding **4(15),11-Oppositadien-1-ol**, with a focus on its function as a chemical signaler. This document details its physicochemical properties, known biological sources, and its role in plant-insect and plant-pathogen interactions. Furthermore, it outlines generalized experimental protocols for its isolation, identification, and bioactivity assessment, and presents conceptual signaling pathways and experimental workflows. This guide is intended to serve as a foundational resource for researchers in chemical ecology, natural product chemistry, and drug development who are interested in the potential applications of this and related sesquiterpenoids.

## Introduction

Chemical signaling is a fundamental mode of communication in the natural world, governing interactions between organisms and their environment. Among the vast array of chemical cues, sesquiterpenoids represent a diverse and significant class of molecules. **4(15),11-Oppositadien-1-ol**, a member of the oppositane subgroup of sesquiterpenoids, has been identified as a semiochemical, a molecule that carries information between organisms. Its volatile nature allows it to act as an airborne signal, potentially influencing the behavior of

insects and the growth of microorganisms. Understanding the ecological role and mechanism of action of **4(15),11-Oppositadien-1-ol** can provide valuable insights for the development of novel pest management strategies and pharmaceuticals.

## Physicochemical and Analytical Data

Accurate identification and quantification of **4(15),11-Oppositadien-1-ol** are paramount for ecological and pharmacological studies. The following tables summarize its key physicochemical properties and analytical parameters.

Table 1: Physicochemical Properties of **4(15),11-Oppositadien-1-ol**

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O	General Chemical Databases
Molecular Weight	220.35 g/mol	General Chemical Databases
Appearance	Colorless oil (predicted)	General Chemical Properties
Boiling Point	Not available	-
Solubility	Soluble in organic solvents (e.g., hexane, ethanol, dichloromethane)	General Chemical Properties

Table 2: Gas Chromatography Data for **4(15),11-Oppositadien-1-ol**

Parameter	Value	Reference
Kovats Retention Index	1642	[1]
Column Type	Capillary	[1]
Stationary Phase	RTX-1	[1]

## Ecological Role and Biological Activity

**4(15),11-Oppositadien-1-ol** has been identified in various plant species, including coltsfoot (*Tussilago farfara*), and is implicated in plant defense mechanisms.[2] Its role as a

semiochemical suggests it can act as an attractant, repellent, or antifeedant for insects, or as an antimicrobial agent against pathogens. The specific biological activity is often context-dependent, varying with the interacting organisms and the concentration of the compound.

Table 3: Reported Biological Sources and Activities of **4(15),11-Oppositadien-1-ol**

Source Organism	Reported or Postulated Activity	Target Organism(s)
Tussilago farfara (Coltsfoot)	Potential anti-inflammatory, antimicrobial	General
Various plant essential oils	Insect repellent/attractant, antimicrobial	Insects, Microorganisms

## Experimental Protocols

The following sections provide generalized methodologies for the study of **4(15),11-Oppositadien-1-ol**. These protocols are based on standard techniques for sesquiterpenoid research and should be optimized for specific experimental conditions.

### Isolation from Plant Material

A common method for extracting sesquiterpenoids from plant tissues is steam distillation or solvent extraction followed by chromatographic purification.

#### Protocol 1: General Isolation of **4(15),11-Oppositadien-1-ol**

- **Sample Preparation:** Fresh or dried plant material (e.g., leaves, flowers) is ground to a fine powder.
- **Extraction:** The powdered material is subjected to steam distillation to collect the essential oil, or extracted with a non-polar solvent like hexane or dichloromethane at room temperature with agitation for 24-48 hours.
- **Concentration:** The solvent extract is filtered and concentrated under reduced pressure using a rotary evaporator.

- **Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate to separate fractions based on polarity.
- **Fraction Analysis:** Fractions are monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Purification:** Fractions containing the target compound are combined and further purified by preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **4(15),11-Oppositadien-1-ol**.

## Identification and Structural Elucidation

The structure of the isolated compound is confirmed using a combination of spectroscopic techniques.

### Protocol 2: Structural Identification

- **Gas Chromatography-Mass Spectrometry (GC-MS):** The purified compound is analyzed by GC-MS to determine its retention time and mass fragmentation pattern. The mass spectrum is compared with known databases (e.g., NIST).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired to determine the chemical structure. 2D NMR techniques (e.g., COSY, HSQC, HMBC) are used to establish connectivity.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify functional groups, such as the hydroxyl (-OH) group.

## Bioassays for Chemical Signaling Activity

To investigate the role of **4(15),11-Oppositadien-1-ol** as a chemical signaler, behavioral bioassays with insects are commonly employed.

### Protocol 3: Olfactometer Bioassay for Repellency/Attraction

- **Apparatus:** A Y-tube or four-arm olfactometer is used to assess insect preference.

- Stimuli: A solution of **4(15),11-Oppositadien-1-ol** in a suitable solvent (e.g., hexane) at various concentrations is applied to a filter paper. A solvent-only filter paper serves as the control.
- Procedure: Purified air is passed over the treated and control filter papers and into the arms of the olfactometer.
- Insect Release: An individual insect is released at the base of the central tube and its choice of arm (treatment or control) and the time spent in each arm are recorded.
- Data Analysis: Statistical analysis (e.g., Chi-square test) is used to determine if there is a significant preference for or avoidance of the compound.

#### Protocol 4: Electroantennography (EAG)

- Preparation: An antenna is excised from the head of an insect and mounted between two electrodes.
- Stimulus Delivery: A puff of air carrying a known concentration of **4(15),11-Oppositadien-1-ol** is delivered over the antenna.
- Signal Recording: The electrical response (depolarization) of the antenna is recorded.
- Data Analysis: The amplitude of the EAG response is measured and compared to the response to a control (solvent only) and a standard compound.

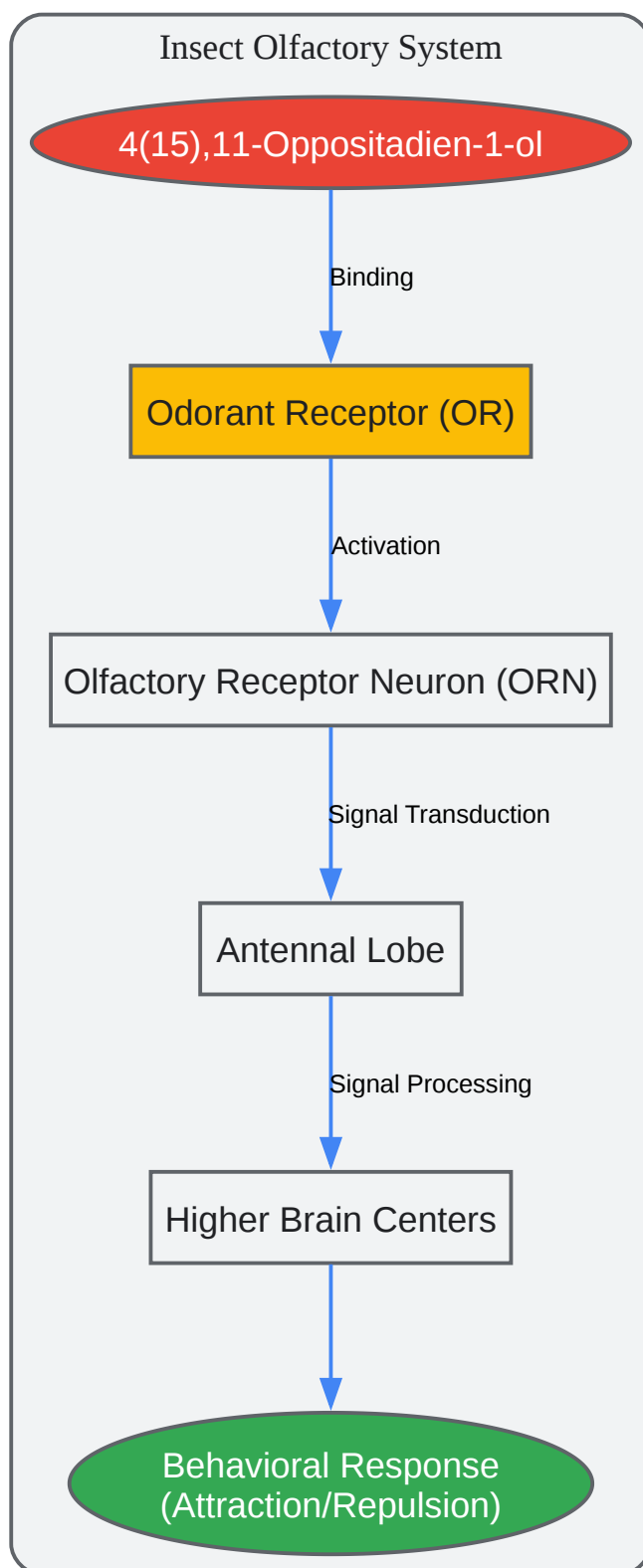
## Visualizing Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate conceptual biosynthetic and signaling pathways, as well as a typical experimental workflow for investigating **4(15),11-Oppositadien-1-ol**.



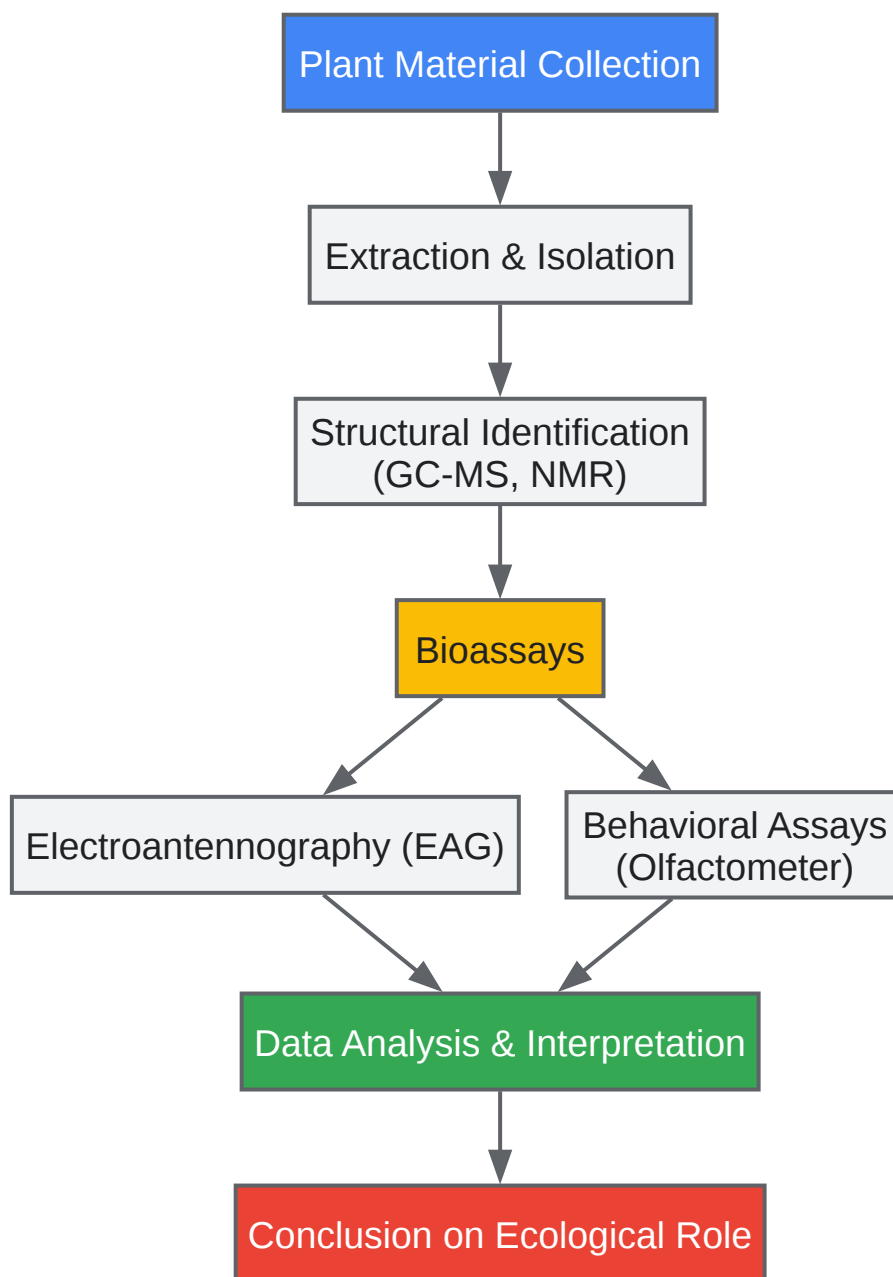
[Click to download full resolution via product page](#)

Caption: Hypothetical biosynthetic pathway of **4(15),11-Oppositadien-1-ol**.



[Click to download full resolution via product page](#)

Caption: Conceptual olfactory signaling pathway in an insect.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Opposita-4(15),11-dien-1- $\beta$ -ol [webbook.nist.gov]
- 2. Tussilago Farfara Extract\_Natural Plant Extract\_Plant Extract Products\_Plant Extracts\_Product\_Herbacea Biotechnology (Xi'an) Co., Ltd [herbasea.com]
- To cite this document: BenchChem. [4(15),11-Oppositadien-1-ol: A Sesquiterpenoid Signal in Ecological Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1159698#4-15-11-oppositadien-1-ol-as-a-chemical-signaler-in-ecosystems]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)